

# A Technical Guide to 2-Di-1-ASP: Sourcing, Characterization, and Application

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## Compound of Interest

Compound Name: 2-Di-1-ASP

CAS No.: 1694-48-0

Cat. No.: B10818430

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For researchers, scientists, and drug development professionals, **2-Di-1-ASP** (also known as DASPI) has emerged as a versatile fluorescent probe. This mono-styryl dye is widely utilized for mitochondrial staining and as a groove-binding fluorescent probe for double-stranded and, notably, G-quadruplex (G4) DNA.<sup>[1][2][3]</sup> This guide provides an in-depth overview of its procurement, technical specifications, and experimental applications.

## Purchasing Options for 2-Di-1-ASP

A variety of life science suppliers offer **2-Di-1-ASP**, ensuring its accessibility for research purposes. The following table summarizes key purchasing options.

Supplier	Product Name(s)	Purity	Available Sizes
MedchemExpress	2-Di-1-ASP (DASPI)	>98% (HPLC)	10 mg, 50 mg
Sobekbio Biosciences	2-Di-1-ASP	>98% (HPLC)	Inquire
Cayman Chemical	2-DI-1-ASP (DASPI, DASPMI)	Not specified	10 mg, 50 mg
Selleck Chemicals	2-DI-1-ASP	99.99%	50 mg, 100 mg, 200 mg
Universal Biologicals	2-Di-1-ASP	Not specified	100 mg
Biotium	4-Di-1-ASP*	Not specified	500 mg

\*Note: Biotium provides 4-Di-1-ASP, a related styryl dye with similar mitochondrial staining properties.

## Technical Data Summary

The following table provides a comprehensive summary of the key technical specifications for **2-Di-1-ASP**, compiled from various suppliers.

Property	Value	Source(s)
CAS Number	2156-29-8	[2][4]
Molecular Formula	C16H19IN2	[2]
Molecular Weight	366.24 g/mol	[2][5]
Appearance	Solid	[4]
Purity	>98% to 99.99% (HPLC)	[2][5]
Excitation Maximum ( $\lambda_{ex}$ )	~474 nm	[4]
Emission Maximum ( $\lambda_{em}$ )	~605 nm	[4]
Solubility	DMSO: Sparingly Soluble (1-10 mg/mL)[4], 30 mg/mL[5]	[4][5]
Storage	Powder: $\geq$ 2-4 years at -20°C in the dark. Stock Solution: 1 year at -80°C.	[2][4][5]
Primary Applications	Mitochondrial stain, G-quadruplex DNA fluorescent probe.	[1][2][3][5]

## Experimental Protocols

### Mitochondrial Staining in Live Cells

This protocol is adapted from general methodologies for fluorescent mitochondrial probes and styryl dyes.

Materials:

- **2-Di-1-ASP**
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), pH 7.4

- Cell culture medium
- Adherent cells grown on coverslips or in imaging dishes
- Fluorescence microscope with appropriate filter sets (e.g., for blue excitation and orange/red emission)

#### Procedure:

- **Stock Solution Preparation:** Prepare a 1-2 mM stock solution of **2-Di-1-ASP** in anhydrous DMSO. Store aliquots at -20°C or -80°C, protected from light.
- **Working Solution Preparation:** On the day of the experiment, dilute the stock solution in pre-warmed cell culture medium or PBS to a final working concentration of 1-10 µM. The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.
- **Cell Staining:**
  - Remove the culture medium from the cells.
  - Wash the cells once with pre-warmed PBS.
  - Add the **2-Di-1-ASP** working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- **Washing:** Remove the staining solution and wash the cells two to three times with pre-warmed PBS or culture medium.
- **Imaging:** Mount the coverslips on a slide with a drop of PBS or imaging buffer. Observe the stained mitochondria using a fluorescence microscope. **2-Di-1-ASP** accumulates in actively respiring mitochondria.[4]

## G-Quadruplex DNA Binding Assay (Fluorescence-Based)

This protocol outlines a general approach to assess the interaction of **2-Di-1-ASP** with G-quadruplex DNA using fluorescence spectroscopy. **2-Di-1-ASP** exhibits a significant fluorescence enhancement upon binding to G-quadruplex structures.[1]

## Materials:

- **2-Di-1-ASP**
- Oligonucleotides capable of forming G-quadruplex structures (e.g., c-myc or telomeric sequences)
- Annealing buffer (e.g., 10 mM Tris-HCl, 100 mM KCl, pH 7.4)
- Double-stranded DNA (as a control for selectivity)
- Fluorometer

## Procedure:

- G-Quadruplex DNA Formation:
  - Dissolve the G-quadruplex-forming oligonucleotide in the annealing buffer to a concentration of ~100  $\mu\text{M}$ .
  - Heat the solution to 95°C for 5 minutes.
  - Allow the solution to slowly cool to room temperature over several hours to facilitate the formation of the G-quadruplex structure.
- Titration Experiment:
  - Prepare a solution of **2-Di-1-ASP** (e.g., 1  $\mu\text{M}$ ) in the annealing buffer.
  - Measure the initial fluorescence intensity of the **2-Di-1-ASP** solution using the fluorometer (excitation ~474 nm, emission scan ~550-700 nm).
  - Incrementally add small aliquots of the pre-formed G-quadruplex DNA solution to the **2-Di-1-ASP** solution.
  - After each addition, allow the solution to equilibrate for a few minutes and then measure the fluorescence spectrum.

- Data Analysis:
  - Plot the fluorescence intensity at the emission maximum (~605 nm) as a function of the G-quadruplex DNA concentration.
  - The resulting binding curve can be used to determine the binding affinity (e.g., by fitting to a suitable binding model).
  - Repeat the experiment with double-stranded DNA to assess the selectivity of **2-Di-1-ASP** for G-quadruplex structures.

## Visualizations

### Experimental Workflow for Mitochondrial Staining

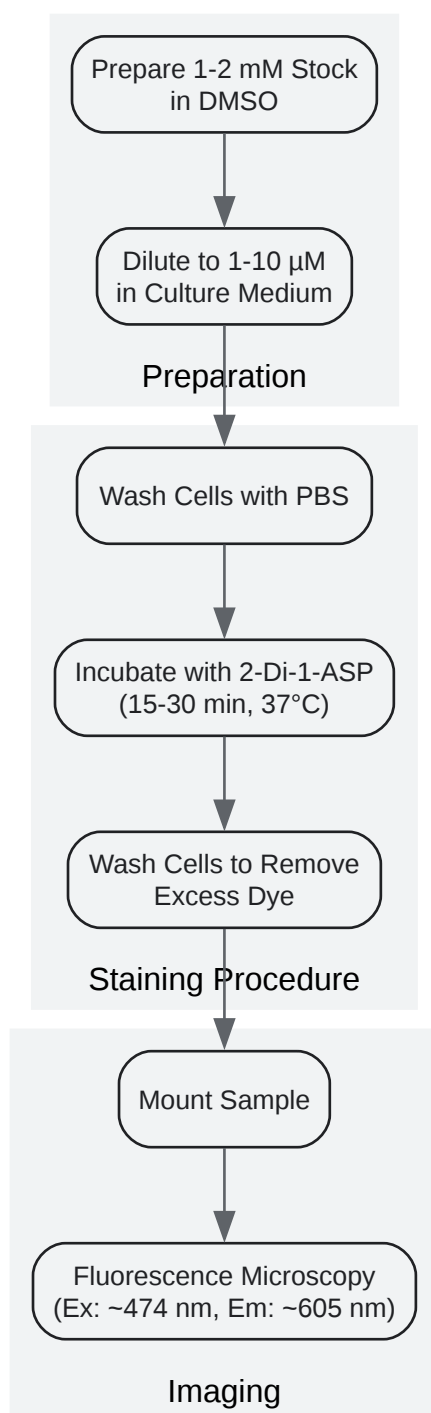


Figure 1: Experimental Workflow for Mitochondrial Staining with 2-Di-1-ASP

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Figure 1: Workflow for mitochondrial staining.

## Principle of 2-Di-1-ASP Fluorescence Enhancement

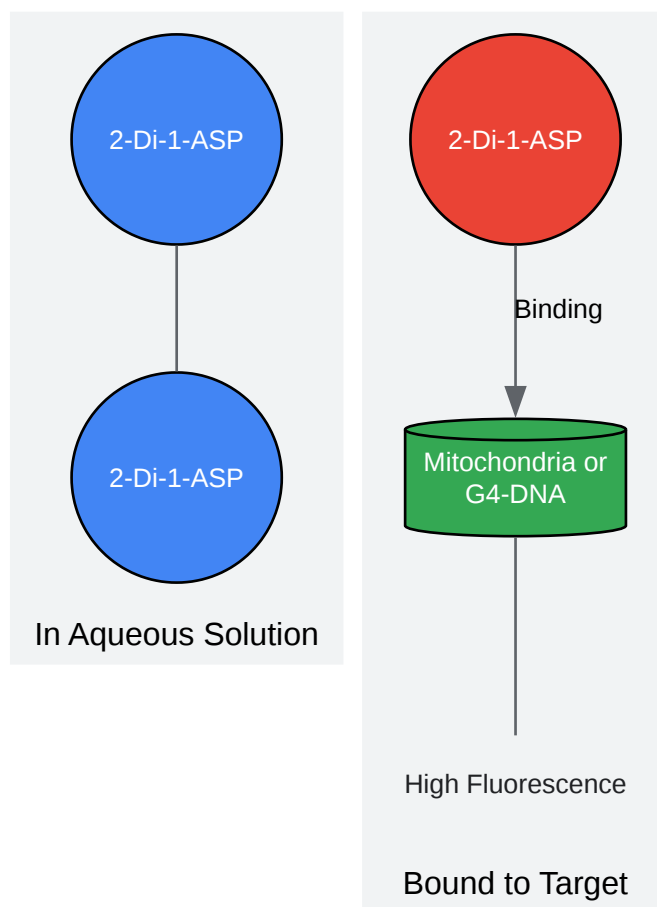


Figure 2: Mechanism of 2-Di-1-ASP Fluorescence

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Figure 2: Principle of fluorescence enhancement.

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## References

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